

# Application Notes and Protocols for Bromodimethylsulfonium Bromide in Michael Additions

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## Compound of Interest

Compound Name: *Bromodimethylsulfonium Bromide*

Cat. No.: *B1339109*

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## Introduction

**Bromodimethylsulfonium bromide** (BDMS) has emerged as an efficient and versatile reagent for promoting Michael additions, a fundamental carbon-carbon and carbon-heteroatom bond-forming reaction in organic synthesis. This document provides detailed application notes and protocols for the use of BDMS in aza-Michael and thia-Michael additions, offering a practical guide for researchers in organic chemistry and drug development. BDMS serves as a mild and effective catalyst, often enabling reactions to proceed under solvent-free conditions at room temperature with high yields and short reaction times.

## Aza-Michael Addition of Amines to Electron-Deficient Alkenes

The addition of amines to  $\alpha,\beta$ -unsaturated carbonyl compounds, known as the aza-Michael addition, is a crucial transformation for the synthesis of  $\beta$ -amino carbonyl derivatives, which are important precursors for various biologically active molecules. **Bromodimethylsulfonium bromide** has been demonstrated to be an effective catalyst for this reaction, providing excellent yields under mild, solvent-free conditions.<sup>[1][2][3]</sup>

## Data Presentation: Aza-Michael Addition

The following table summarizes the quantitative data for the BDMS-catalyzed aza-Michael addition of various amines to different Michael acceptors. The reactions are generally fast and high-yielding.

Entry	Amine	Michael Acceptor	Time (min)	Yield (%)
1	Aniline	Methyl vinyl ketone	10	92
2	p-Toluidine	Methyl vinyl ketone	12	94
3	p-Anisidine	Methyl vinyl ketone	15	95
4	p-Chloroaniline	Methyl vinyl ketone	20	90
5	Benzylamine	Methyl vinyl ketone	8	96
6	n-Butylamine	Methyl vinyl ketone	5	98
7	Aniline	Ethyl acrylate	15	90
8	Benzylamine	Ethyl acrylate	10	94
9	Aniline	Acrylonitrile	25	88
10	Benzylamine	Acrylonitrile	15	92

Data sourced from studies on BDMS-mediated Michael additions of amines.

## Experimental Protocol: General Procedure for Aza-Michael Addition

Materials:

- Amine (1.0 mmol)

- Michael acceptor (1.2 mmol)
- **Bromodimethylsulfonium bromide** (BDMS) (0.05 mmol, 5 mol%)
- Ethyl acetate
- Water
- Anhydrous sodium sulfate

#### Procedure:

- In a round-bottom flask, add the amine (1.0 mmol) and the Michael acceptor (1.2 mmol).
- To this mixture, add **bromodimethylsulfonium bromide** (0.05 mmol).
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, add water (10 mL) to the reaction mixture and extract with ethyl acetate (3 x 10 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel (eluent: ethyl acetate/hexane) to afford the pure  $\beta$ -amino carbonyl compound.

## Thia-Michael Addition of Thiols to $\alpha,\beta$ -Unsaturated Ketones

The conjugate addition of thiols to electron-deficient alkenes, or the thia-Michael addition, is a highly efficient method for the formation of carbon-sulfur bonds, leading to valuable  $\beta$ -thio-carbonyl compounds. BDMS has been shown to be a highly effective catalyst for this transformation, facilitating rapid reactions in high yields under solvent-free conditions.

## Data Presentation: Thia-Michael Addition

The following table presents the results for the BDMS-catalyzed thia-Michael addition of various thiols to  $\alpha,\beta$ -unsaturated ketones. The reactions are typically completed within a few minutes at room temperature.

Entry	Thiol	$\alpha,\beta$ -Unsaturated Ketone	Time (min)	Yield (%)
1	Thiophenol	Chalcone	3	95
2	4-Chlorothiophenol	Chalcone	4	92
3	4-Methylthiophenol	Chalcone	3	96
4	Thiophenol	Benzylidenacetone	3	94
5	4-Chlorothiophenol	Benzylidenacetone	5	90
6	Thiophenol	2-Cyclohexen-1-one	5	93
7	Benzyl mercaptan	Chalcone	4	91
8	Benzyl mercaptan	Benzylidenacetone	5	89
9	Thiophenol	Methyl vinyl ketone	3	96
10	4-Methylthiophenol	Methyl vinyl ketone	3	95

Data sourced from studies on BDMS-mediated Michael additions of thiols.

## Experimental Protocol: General Procedure for Thia-Michael Addition

### Materials:

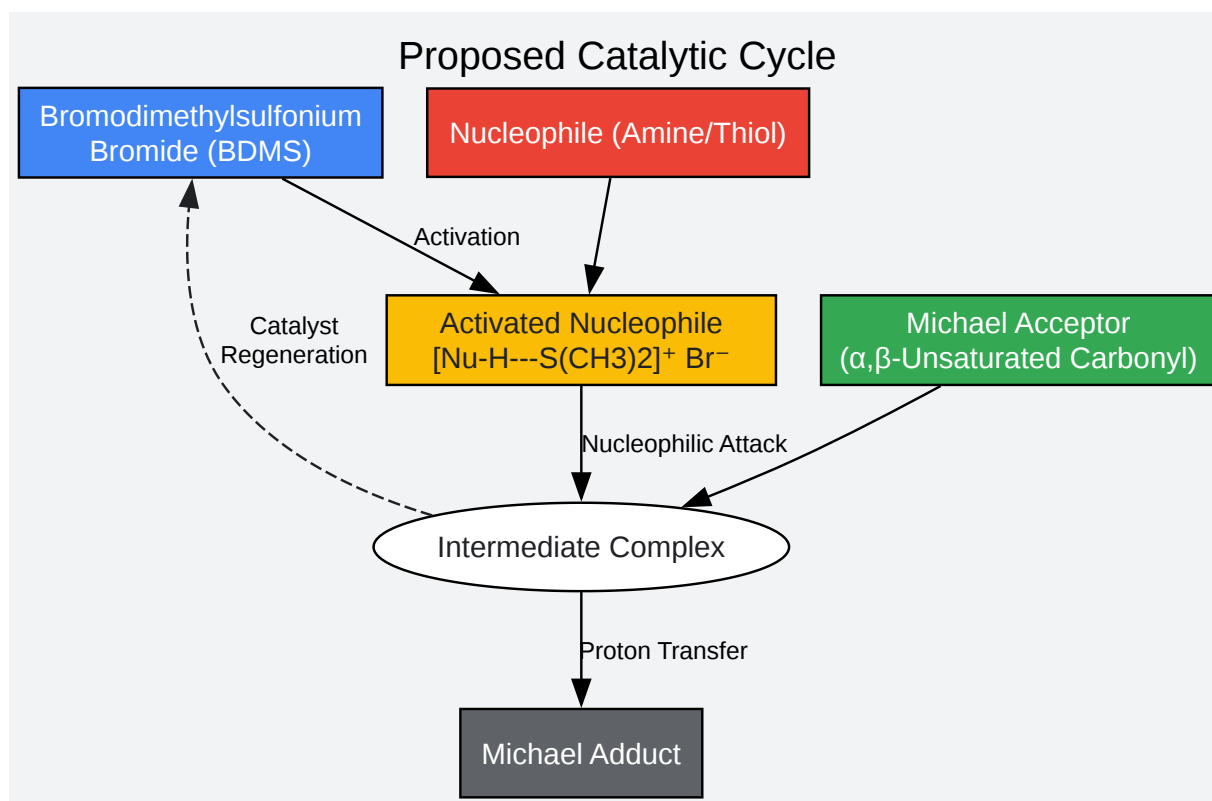
- Thiol (1.0 mmol)
- $\alpha,\beta$ -Unsaturated ketone (1.0 mmol)
- **Bromodimethylsulfonium bromide** (BDMS) (0.05 mmol, 5 mol%)
- Water
- Ethyl acetate

### Procedure:

- To a stirred mixture of equimolar amounts of the thiol (1.0 mmol) and the  $\alpha,\beta$ -unsaturated ketone (1.0 mmol) in a round-bottom flask, add **bromodimethylsulfonium bromide** (0.05 mmol).
- Continue stirring the reaction mixture at room temperature for 3-5 minutes.
- Monitor the completion of the reaction using Thin Layer Chromatography (TLC).
- After the reaction is complete, dilute the mixture with water and extract with ethyl acetate.
- Wash the organic layer with water, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.
- The crude product can be further purified by column chromatography if necessary.

## Visualizations

### Proposed Catalytic Cycle for BDMS-Mediated Michael Addition

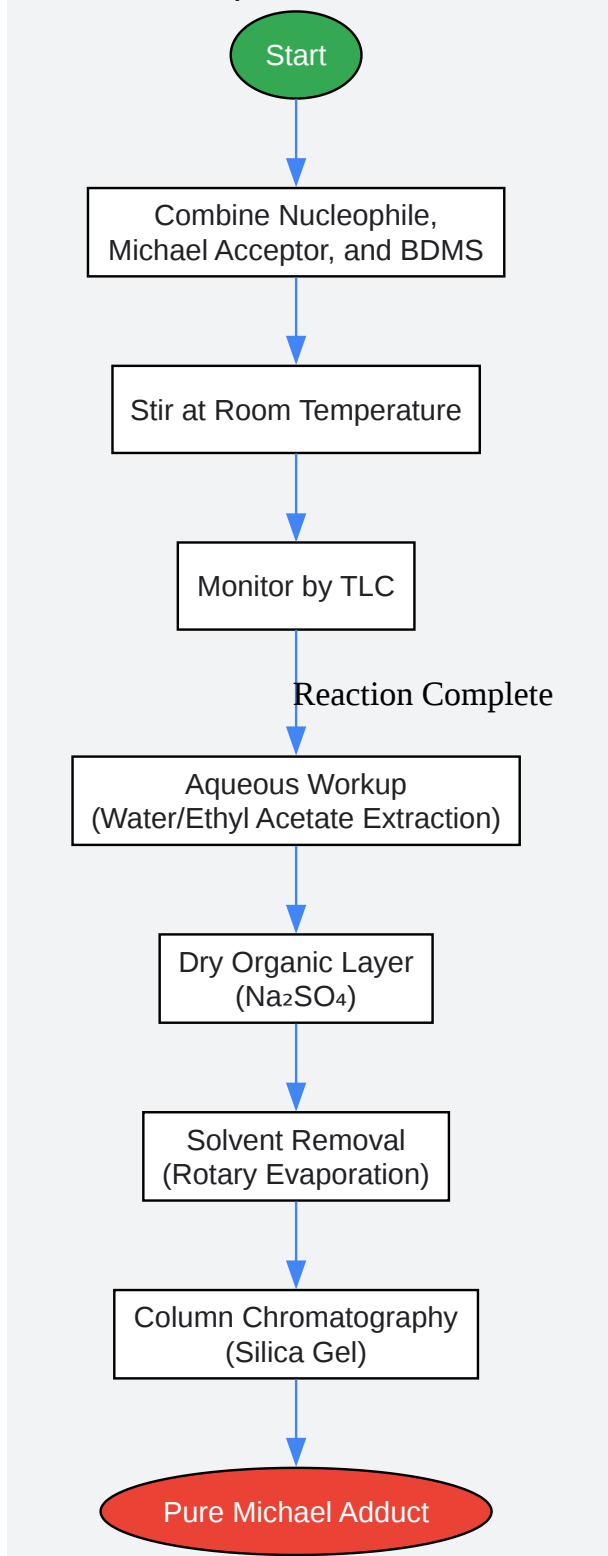


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Caption: Proposed catalytic cycle for the BDMS-mediated Michael addition.

## General Experimental Workflow for Michael Addition

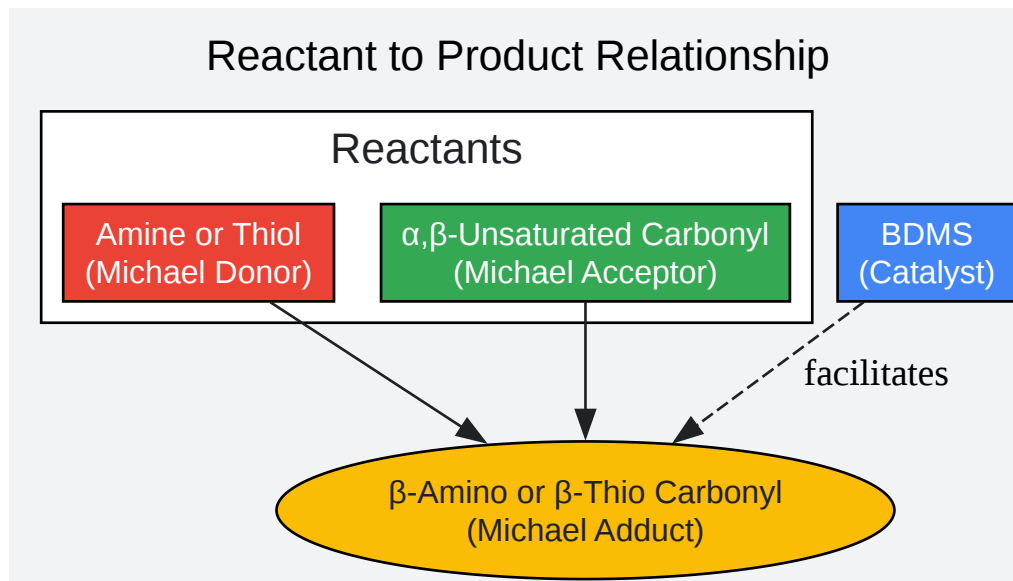
## General Experimental Workflow



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Caption: A typical experimental workflow for BDMS-catalyzed Michael additions.

## Logical Relationship of Reaction Components



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Caption: Logical diagram showing the transformation of reactants to the product.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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